Morphothion chemical structure and properties

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Compound of Interest

Compound Name:	*Morphothion*
CAS No.:	*144-41-2*
Cat. No.:	*B094309*

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An In-Depth Technical Guide to **Morphothion**: Chemical Structure, Properties, and Analysis

Abstract

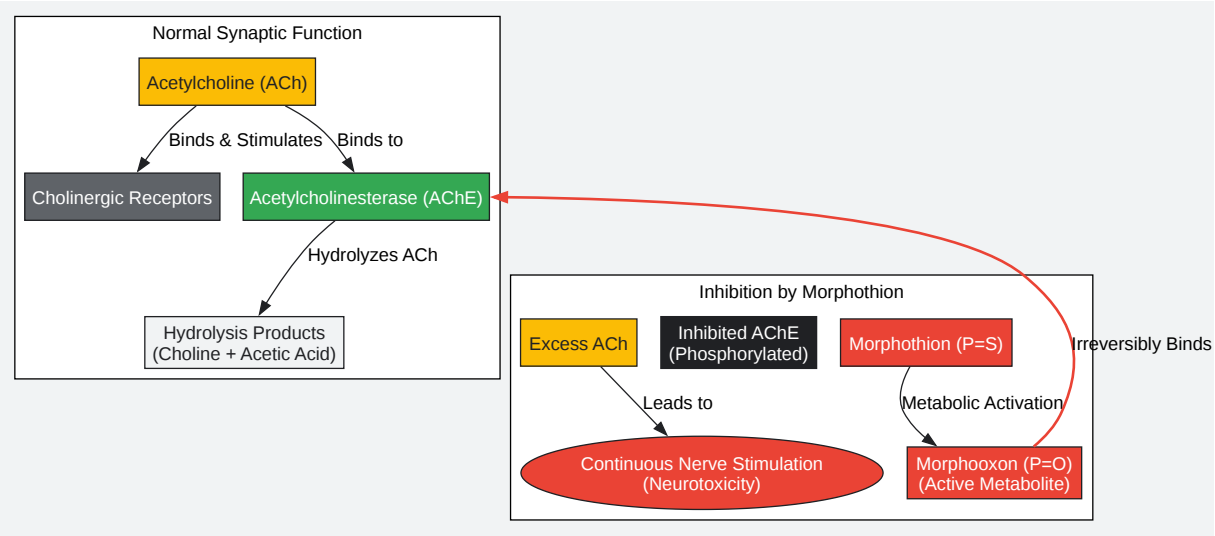
Morphothion, an organophosphate insecticide and acaricide, has been utilized in agriculture for the control of a variety of pests. As a member of the cholinesterase inhibitor class, its mechanism of action involves the disruption of the nervous system in target organisms. This guide provides a comprehensive technical overview of **Morphothion**, designed for researchers, toxicologists, and drug development professionals. It delves into its chemical structure, physicochemical properties, mechanism of action, toxicological profile, and analytical methodologies for its detection and quantification.

Chemical Identity and Physicochemical Properties

Morphothion is chemically designated as O,O-dimethyl S-(morpholinocarbonylmethyl) phosphorodithioate. Its identity is established by a unique Chemical Abstracts Service (CAS) Registry Number, 144-41-2.

Chemical Structure

The molecular structure of **Morphothion** is central to its biological activity. It features a phosphorodithioate core, which is characteristic of many organophosphate pesticides.



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Caption: Mechanism of acetylcholinesterase (AChE) inhibition by **Morphothion**.

Toxicology and Mammalian Metabolism

The toxicity of **Morphothion** is primarily attributed to its anticholinesterase activity. The acute toxicity is typically measured by the LD50 (the dose required to kill 50% of a test population).

- Acute Toxicity: For rats, the oral LD50 of **Morphothion** is reported to be in the range of 150-200 mg/kg. The dermal LD50 in rats is approximately 1250 mg/kg.

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- Metabolism: In mammals, **Morphothion** is metabolized through several pathways. The primary route is oxidative desulfuration to the active oxon analog, as mentioned previously. Other metabolic routes include the hydrolysis of the P-S-C linkage, leading to the formation of dimethyl phosphorodithioic acid and other water-soluble metabolites that are subsequently excreted.

Analytical Methodologies

The detection and quantification of **Morphothion** residues in environmental and biological samples are critical for regulatory monitoring and toxicological studies. Gas chromatography (GC) is a commonly employed technique.

Sample Preparation and Extraction

A robust sample preparation protocol is essential to isolate **Morphothion** from the sample matrix and minimize interference.

Protocol: Solid-Phase Extraction (SPE) for Water Samples

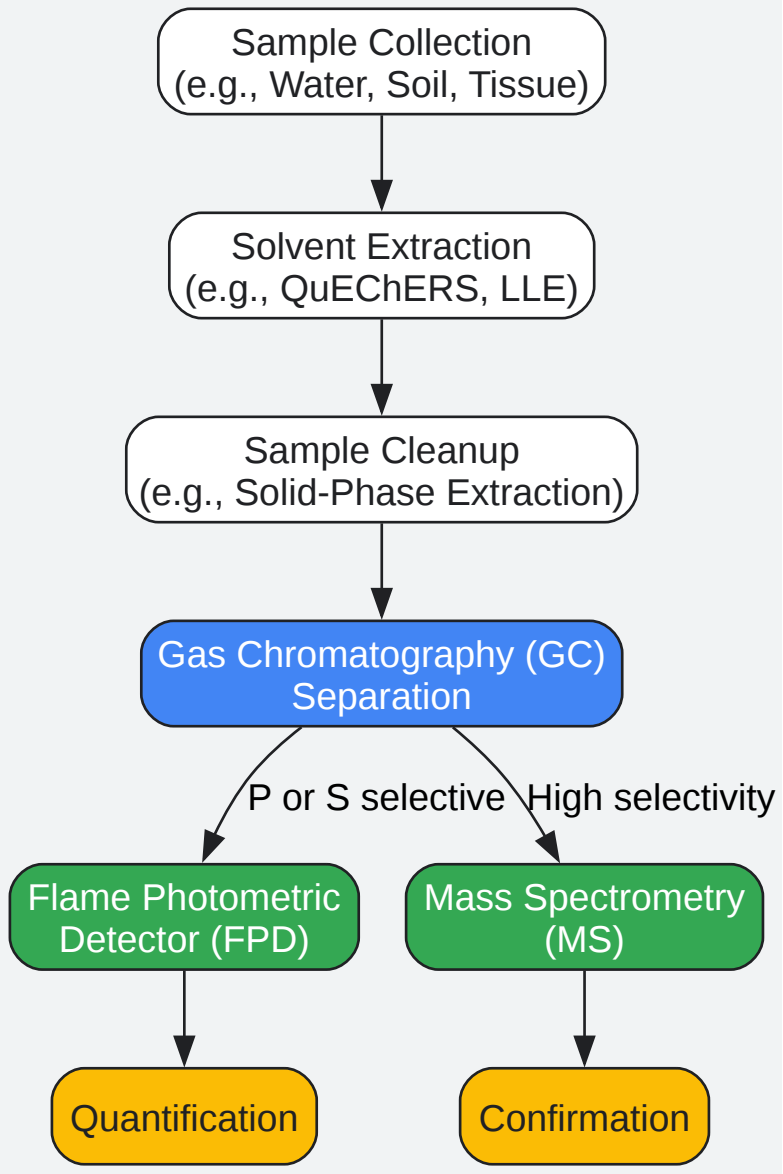
- Conditioning: A C18 SPE cartridge is conditioned by passing 5 mL of methanol followed by 5 mL of deionized water.
- Loading: A 500 mL water sample, adjusted to a neutral pH, is passed through the conditioned cartridge at a flow rate of 5-10 mL/min. **Morphothion** is retained on the solid phase.
- Washing: The cartridge is washed with 5 mL of deionized water to remove polar impurities.
- Elution: **Morphothion** is eluted from the cartridge using 5-10 mL of a suitable organic solvent, such as ethyl acetate or dichloromethane.
- Concentration: The eluate is concentrated under a gentle stream of nitrogen to a final volume of 1 mL, ready for chromatographic analysis.

Chromatographic Analysis

Gas chromatography coupled with a selective detector is the method of choice for the analysis of **Morphothion**.

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- Gas Chromatography (GC): A capillary column with a non-polar or medium-polarity stationary phase (e.g., DB-5ms) is used for separation.
- Detectors:
  - Flame Photometric Detector (FPD): Highly selective for sulfur- and phosphorus-containing compounds, making it ideal for analyzing phosphorodithioates like **Morphothion**.
  - Mass Spectrometry (MS): Provides definitive identification based on the mass-to-charge ratio of the parent molecule and its fragments, offering the highest level of confidence.



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Caption: General workflow for the analytical determination of **Morphothion** residues.

Environmental Fate

The persistence and mobility of **Morphothion** in the environment are influenced by its physicochemical properties. While it exhibits some solubility in water, it is also susceptible to degradation processes.

- Hydrolysis: **Morphothion** can be hydrolyzed, particularly under alkaline conditions, breaking the P-S-C bond.
- Biodegradation: Soil microorganisms can contribute to the degradation of **Morphothion**, utilizing it as a source of carbon and phosphorus.
- Photolysis: Sunlight can also play a role in the breakdown of **Morphothion** on plant surfaces and in the atmosphere.

Due to these degradation pathways, **Morphothion** is generally considered to have low to moderate persistence in the environment.

References

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- Title: **Morphothion** Source: U.S. National Library of Medicine URL:[Link]
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